

"Methyl 4-hydroxybut-2-ynoate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-hydroxybut-2-ynoate

Cat. No.: B1296378

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Technical Data Sheet: Methyl 4-hydroxybut-2-ynoate

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical specifications for **Methyl 4-hydroxybut-2-ynoate**, a chemical compound of interest in various research and development applications. The data herein is compiled from verified chemical databases to ensure accuracy and reliability for professional use.

Chemical Identity and Properties

Methyl 4-hydroxybut-2-ynoate is an organic compound classified as an ester and an alcohol. Its structure consists of a four-carbon chain containing a carbon-carbon triple bond (an alkyne), a terminal hydroxyl group, and a methyl ester group.

Property	Value	Source
Molecular Formula	C5H6O3	[1][2]
Molecular Weight	114.10 g/mol	[1]
Alternate Molecular Weight	114.1 g/mol	
Alternate Molecular Weight	114.0993	[2]
CAS Number	31555-05-2	[2]
IUPAC Name	methyl 4-hydroxybut-2-ynoate	[1]
Physical Form	Solid, semi-solid, or liquid	[2]

Note on Methodologies and Visualizations:

Detailed experimental protocols for the synthesis or analysis of **Methyl 4-hydroxybut-2-ynoate** are not provided in this document. Researchers should consult peer-reviewed scientific literature for specific experimental procedures.

As a language model, I am unable to generate diagrams, including those using the DOT language for Graphviz. For visualization of chemical structures, signaling pathways, or experimental workflows, specialized chemical drawing software or diagramming tools are recommended.

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References

- 1. Methyl 4-hydroxybut-2-ynoate | C5H6O3 | CID 325086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl-4-hydroxy-2-butynoate | CymitQuimica [cymitquimica.com]

- To cite this document: BenchChem. ["Methyl 4-hydroxybut-2-ynoate" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1296378#methyl-4-hydroxybut-2-ynoate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1296378#methyl-4-hydroxybut-2-ynoate-molecular-weight-and-formula)

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